

Essential Safety and Operational Guidance for 2-Methoxy-2-(4-hydroxyphenyl)ethanol

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Compound of Interest

Compound Name: 2-Methoxy-2-(4-hydroxyphenyl)ethanol

Cat. No.: B1261031

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This document provides immediate, essential safety and logistical information for handling **2-Methoxy-2-(4-hydroxyphenyl)ethanol** in a laboratory setting. The following procedural guidance is based on the known hazards of structurally similar compounds and established best practices for laboratory safety.

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Methoxy-2-(4-hydroxyphenyl)ethanol** was not available. The following guidance is extrapolated from the SDS of the closely related compounds 2-(4-Hydroxyphenyl)ethanol and 2-(4-Methoxyphenyl)ethanol. It is imperative to handle this compound with caution and to conduct a thorough risk assessment before commencing any experimental work.

Hazard Profile and Personal Protective Equipment

Based on analogous compounds, **2-Methoxy-2-(4-hydroxyphenyl)ethanol** is anticipated to be a skin and eye irritant.[1][2][3] Therefore, appropriate personal protective equipment (PPE) is mandatory to prevent exposure.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₁₂ O ₃	PubChem[4]
Molecular Weight	168.19 g/mol	PubChem[4]
Hazard Class (Inferred)	Skin Irritant, Eye Irritant	SDS of Analogs[1][2][3]
Recommended PPE	Safety Goggles, Chemical-Resistant Gloves (Nitrile), Lab Coat	General Lab Safety[5][6][7]
Handling Environment	Well-ventilated area or chemical fume hood	General Lab Safety[5][6]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[5]
- Work in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is required.[6]
- Remove all unnecessary items from the work area to prevent contamination and clutter.[7]

2. Donning Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles that provide a complete seal around the eyes. [3][6]
- Hand Protection: Wear nitrile or other chemical-resistant gloves. Inspect gloves for any signs of damage before use. Do not wear gloves outside of the laboratory to avoid contaminating other surfaces.[7][8]
- Body Protection: A long-sleeved lab coat is required to protect the skin and clothing.[5][6]

3. Chemical Handling:

- Before use, visually inspect the container for any signs of damage or leaks.
- When weighing or transferring the solid material, do so carefully to avoid creating dust.
- If creating a solution, add the solid to the solvent slowly to avoid splashing.
- Keep containers tightly closed when not in use to prevent contamination and potential release of vapors.^[1]

4. Post-Handling Procedures:

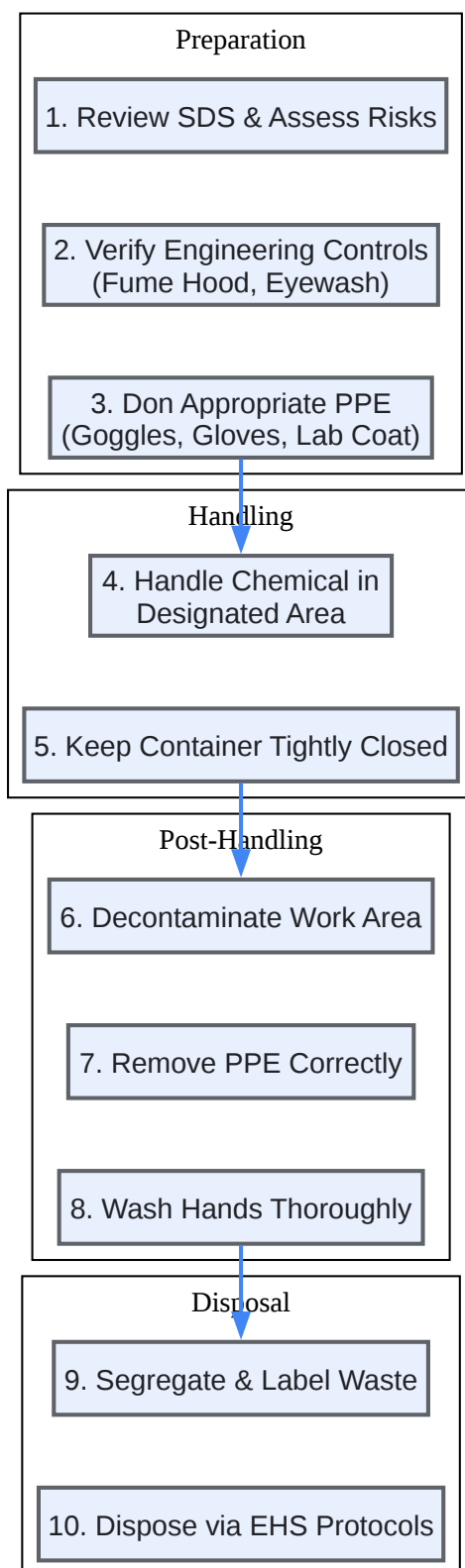
- Thoroughly wash hands with soap and water after handling the chemical, even if gloves were worn.^{[1][2]}
- Clean and decontaminate the work area and any equipment used.
- Remove PPE in the correct order to avoid cross-contamination.

Disposal Plan

All waste containing **2-Methoxy-2-(4-hydroxyphenyl)ethanol** must be treated as hazardous waste.

- **Solid Waste:** Collect any solid waste, including contaminated consumables (e.g., weigh boats, paper towels), in a designated, labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing the compound in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Container Disposal:** Empty containers should be rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. Dispose of the rinsed container in accordance with your institution's guidelines.
- Follow all local, regional, and national regulations for the disposal of chemical waste.^[1]

Experimental Workflow Diagram



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Caption: Safe handling workflow for **2-Methoxy-2-(4-hydroxyphenyl)ethanol**.

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